Application Note: RuCl2[(R)-xylbinap][(R)-daipen] in Agrochemical Development[2]

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Compound of Interest

Compound Name:	*RuCl2[(R)-xylbinap][(R)-daipen]*
Cat. No.:	*B8033696*

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Executive Summary

The demand for single-enantiomer agrochemicals (pesticides, herbicides, fungicides) has surged due to regulatory pressure and the need for lower application rates with reduced environmental load.[1] **RuCl2[(R)-xylbinap][(R)-daipen]** (CAS: 220114-32-9) represents a "Second-Generation" Noyori catalyst specifically engineered to overcome the limitations of standard BINAP systems.

This guide details the application of this catalyst in the asymmetric hydrogenation of sterically demanding and heteroaromatic ketones—critical building blocks for modern crop protection agents. Unlike generic Ru-BINAP systems, the XylBINAP/DAIPEN architecture leverages steric bulk (3,5-xylyl groups) and a chiral diamine backbone to achieve enantiomeric excesses (ee) exceeding 99% and Turnover Numbers (TON) up to 100,000, even for difficult ortho-substituted substrates.[1]

Catalyst Architecture & Mechanism

Structural Advantages

The catalyst comprises a Ruthenium(II) core coordinated by two privileged ligands:[2]

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- (R)-XylBINAP: A diphosphine ligand where the phenyl rings are replaced by 3,5-xylyl groups.[1][3] This increases the steric bulk around the metal center, enhancing stereodifferentiation for substrates with similar prochiral face sterics (e.g., ortho-halogenated aryl ketones common in agrochemicals).[1]

- (R)-DAIPEN: A chiral diamine (1,1-bis(4-methoxyphenyl)-3-methyl-1,2-butanediamine) that activates the hydrogenation mechanism via the "NH effect."[1]

Mechanism of Action: Metal-Ligand Bifunctional Catalysis

Unlike classical hydrogenation which requires substrate coordination to the metal, this system operates via an outer-sphere mechanism.[1][2] The Ruthenium center activates molecular hydrogen, while the amine proton of the DAIPEN ligand interacts with the substrate's carbonyl oxygen.[1]

Key Mechanistic Features:

- TS-1 (Rate Determining): Concerted transfer of a hydride (from Ru) and a proton (from N-H) to the ketone C=O bond.

- Self-Validation: The presence of the NH group is non-negotiable; it lowers the activation energy significantly, allowing reactions at room temperature and moderate pressures (8–10 atm).

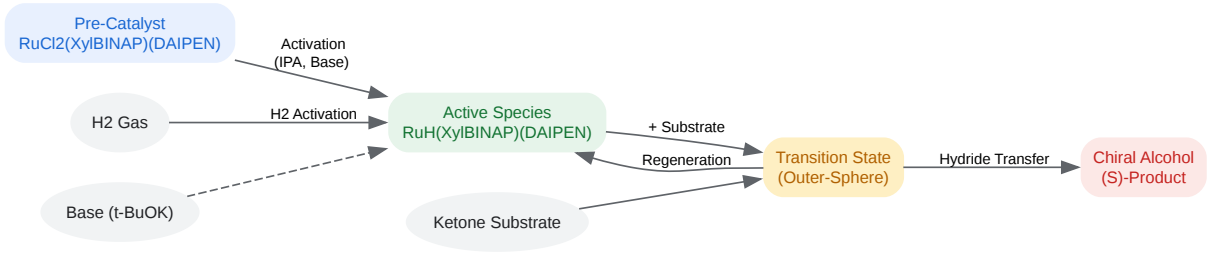


Fig 1. Metal-Ligand Bifunctional Catalytic Cycle for Asymmetric Hydrogenation

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Application Case Study: Synthesis of a Chiral Heteroaromatic Intermediate

Scenario: Synthesis of (R)-1-(6-chloropyridin-3-yl)ethanol, a motif found in various insecticides and fungicides.[1] Challenge: Pyridine rings can poison classical heterogeneous catalysts (Pd/C). Furthermore, the ortho-chloro substituent creates steric hindrance that lowers ee with standard TolBINAP ligands.[1] Solution: **RuCl2[(R)-xylbinap][(R)-daipen]** tolerates the heteroatom and utilizes the xylyl bulk to force high enantiofacial selectivity.

Comparative Performance Data

Catalyst System	Ligand Sterics	Time (h)	Conv. (%)	ee (%)
RuCl2(BINAP)(DAIPEN)	Standard	12	95	84
RuCl2(TolBINAP)(DAIPEN)	Moderate	8	>99	92
RuCl2(XylBINAP)(DAIPEN)	High (3,5-xylyl)	4	>99	99.5

Detailed Experimental Protocol

Objective: Asymmetric Hydrogenation of 3-Acetyl-6-chloropyridine on 10g Scale.

Materials & Equipment

- Catalyst: **RuCl2[(R)-xylbinap][(R)-daipen]** (CAS: 220114-32-9).[4][5]
- Substrate: 3-Acetyl-6-chloropyridine (Purity >98%).[1]
- Solvent: 2-Propanol (Anhydrous, degassed).[1]
- Base: Potassium tert-butoxide (t-BuOK) (1.0 M in t-BuOH).
- Reactor: 100 mL Stainless Steel Autoclave (Hastelloy preferred for halogenated substrates).

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Step-by-Step Procedure

Phase 1: Preparation (Glovebox or Schlenk Line)

- Degassing: Sparge anhydrous 2-Propanol with Argon for 30 minutes. Oxygen is a catalyst poison.[1]
- Substrate Solution: In a Schlenk flask, dissolve 10.0 g (64.3 mmol) of ketone in 30 mL of degassed 2-Propanol.
- Catalyst Loading: Weigh 13.0 mg of **RuCl2[(R)-xylbinap][(R)-daipen]** (S/C ratio ≈ 6,000:1). Add to the substrate solution.[1][3][6]
  - Expert Tip: For difficult substrates, start with S/C 2,000.[1] For optimized processes, this catalyst can reach S/C 100,000.[1]
- Base Activation: Add 1.0 mL of t-BuOK solution (1.0 mmol).
  - Critical: The base is required to form the active Ru-H species from the Ru-Cl precatalyst.[3] The solution should turn from orange-brown to a lighter yellow/red active species.[1]

Phase 2: Hydrogenation

- Transfer: Cannulate the mixture into the autoclave under Argon flow.
- Purge: Pressurize to 5 atm H2, then vent. Repeat 3 times to remove all traces of N2/Ar.[1]
- Reaction: Pressurize to 10 atm (150 psi) H2. Stir vigorously (1000 rpm) at 25°C.
  - Note: Unlike Rh-catalysts, this Ru-system works best at lower pressures (8–15 atm).[1] High pressure (>50 atm) is unnecessary and may reduce selectivity.
- Monitoring: Monitor H2 uptake. Reaction is typically complete in 4–6 hours.[1]

Phase 3: Workup & Analysis[1]

- Venting: Carefully vent H2 (fume hood).
- Quench: Solvent evaporation is usually sufficient.[1] For rigorous workup, pass through a short pad of silica gel to remove Ru residues.[1]

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- Analysis:
  - Conversion: 1H NMR (CDCl3).
  - Enantiomeric Excess: Chiral HPLC (e.g., Chiralcel OD-H column, Hexane/IPA 90:10).[1]

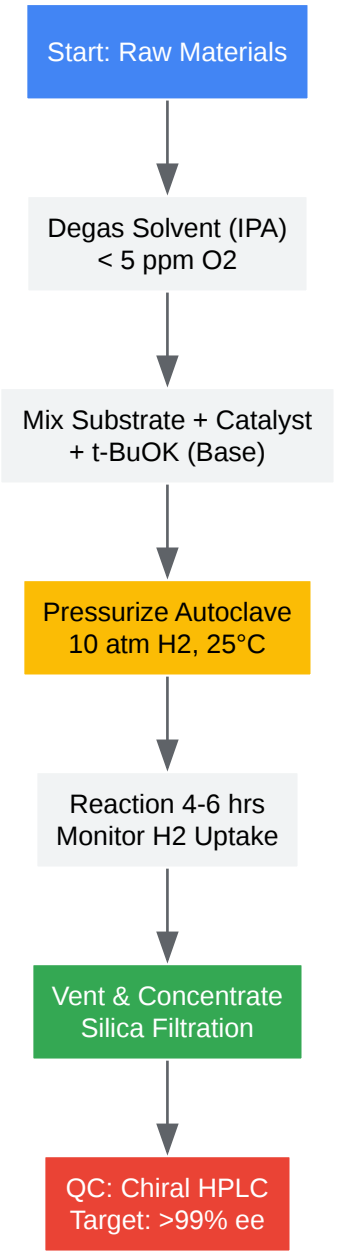


Fig 2. Experimental Workflow for Ru-XylBINAP Hydrogenation

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Expert Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Catalyst Poisoning (O2/H2O)	Ensure strict degassing.[1] Use anhydrous solvents.[1]
Insufficient Base	Ensure t-BuOK is fresh.[1] Ratio Base:Ru should be > 10:[1]1.	
Low ee	High Temperature	Maintain T < 30°C. Lower T to 0°C if necessary (rate will drop).
H2 Pressure too high	Reduce pressure to 5–8 atm.	
Long Reaction Time	Low S/C Ratio	Increase catalyst loading (lower S/C) or increase agitation speed (mass transfer limit).

Safety Note: Ruthenium complexes are biologically active.[1] Handle in a fume hood. Hydrogen gas at 10 atm presents an explosion hazard; ensure autoclave is rated and grounded.[1]

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- Agrochemical Relevance (Heteroaromatic Hydrogenation)
  - Ohkuma, T., Noyori, R. "Hydrogenation of Carbonyl Groups."[1] Comprehensive Asymmetric Catalysis, Springer.[1]
- Industrial Application Data

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- Takasago International Corporation.[1][5] "Ruthenium-Catalyzed Asymmetric Hydrogenation." Technical Brochure.

- Catalyst Supplier Data (TCI Chemicals)

  - Product Specification: **RuCl2[(R)-xylbinap][(R)-daipen]**.[8][4][5][9][10]

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